

Gramicidin S: Basic Properties and Handling Overview

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Gramicidin S

CAS No.: 113-73-5

Cat. No.: S005212

[Get Quote](#)

Gramicidin S (GS) is a cyclic decapeptide antibiotic with the sequence cyclo(Val-Orn-Leu-D-Phe-Pro)₂ and a molecular weight of 1141.45 g/mol [1] [2]. It is a cationic, amphiphilic molecule known for its potent antibacterial and hemolytic activities [1]. Proper handling is crucial due to its membranotropic nature and sensitivity to certain conditions.

Solubilization Protocols

The following table summarizes the primary solvents and conditions for solubilizing **Gramicidin S**.

Solvent	Concentration	Conditions	Notes / Key Applications
DMSO [2]	100 mg/mL (87.61 mM)	Use ultrasonic bath if needed.	Primary stock solution; hygroscopic, use newly opened DMSO aliquots.
Acidic Ethanol (e.g., with HCl) [3]	Not specified	Room temperature, 30-120 min extraction.	Green, one-step extraction from microbial biomass; yields high-purity GS (90%).
Ethanol [3]	Not specified	Room temperature.	Solvent for extraction; high temperatures (>40°C) may cause GS polymerization.

Solvent	Concentration	Conditions	Notes / Key Applications
Phosphate Buffer Saline (PBS) [3]	Not specified	Room temperature.	Aqueous solvent for applications; used in <i>in vivo</i> studies [2].

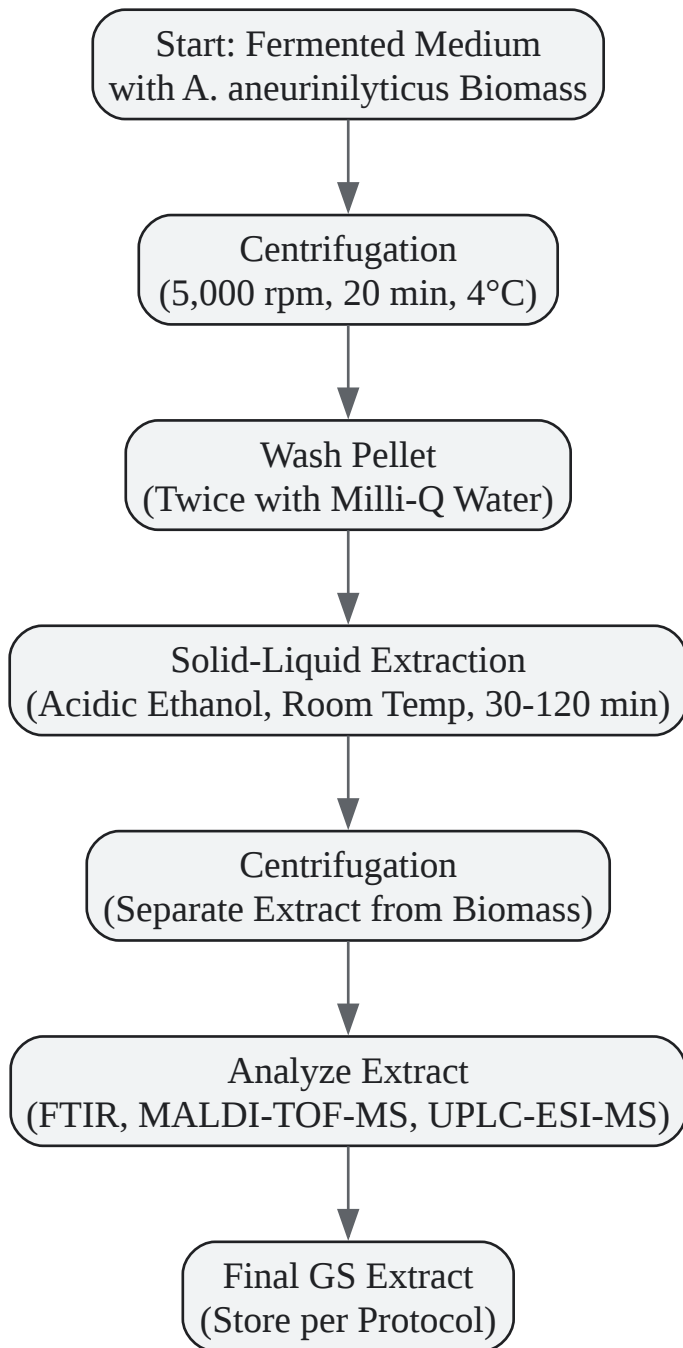
Storage and Stability Protocols

The table below outlines the recommended storage conditions to maintain **Gramicidin S** stability over time.

Form	Temperature	Duration	Container / Environment
Powder [2]	-80°C	2 years	Sealed storage, away from moisture and light.
Powder [2]	-20°C	1 year	Sealed storage, away from moisture and light.
Solution in DMSO [2]	-80°C	6 months	Sealed storage, aliquoted to avoid repeated freeze-thaw cycles.
Solution in DMSO [2]	-20°C	1 month	Sealed storage, aliquoted to avoid repeated freeze-thaw cycles.

Experimental Workflow: From Extraction to Analysis

For researchers aiming to extract **Gramicidin S** directly from bacterial biomass, the following workflow, based on a recent green extraction method, can be followed [3]. The process is visualized in the diagram below.



[Click to download full resolution via product page](#)

Diagram 1: Gramicidin S Extraction and Analysis Workflow.

Detailed Protocol Steps:

- **Biomass Harvesting:** Centrifuge the fermented medium (e.g., Tryptic Soy Broth) containing *Aneurinibacillus aneurinilyticus* at 5,000 rpm for 20 minutes at 4°C to pellet the cells [3].

- **Biomass Washing:** Resuspend the cell pellet in Milli-Q water and centrifuge again. Repeat this washing step twice to remove medium components [3].
- **Solid-Liquid Extraction:** Add acidic ethanol to the washed biomass pellet. The **biomass-to-solvent ratio is a critical parameter** for high yield [3].
 - Agitate the mixture for 30 to 120 minutes at room temperature. Note that extraction time has minimal impact on yield within this range [3].
 - **Important:** Avoid high temperatures (>40°C) during extraction or subsequent handling, as this can lead to the polymerization of **Gramicidin S** [3].
- **Separation of Extract:** Centrifuge the mixture to separate the supernatant (containing **Gramicidin S**) from the spent biomass [3].
- **Analysis and Characterization:** The extract can be analyzed using techniques like FTIR, MALDI-TOF-MS, and UPLC-ESI-MS to confirm the identity and purity of **Gramicidin S** [3].

Critical Considerations for Handling

- **Hemolytic Activity:** **Gramicidin S** is highly hemolytic, which limits its clinical use to topical applications [1] [4]. Appropriate safety measures should be taken when handling the compound.
- **Stability Warning:** A 2023 study highlighted that high temperatures can induce the **polymerization of Gramicidin S** [3]. Therefore, all procedures, including extraction, solubilization, and storage, should be carried out at room temperature or lower whenever possible.
- **Solvent Purity:** When using DMSO for stock solutions, ensure it is of high purity and newly opened, as hygroscopic DMSO can absorb water and affect solubility and stability [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Analogues of gramicidin S: A promising direction for future ... [sciencedirect.com]
2. Gramicidin S (Gramicidin soviet) | Antibiotic [medchemexpress.com]
3. Efficient one step extraction process of Gramicidin S from ... [pmc.ncbi.nlm.nih.gov]
4. Supreme activity of gramicidin S against resistant ... [nature.com]

To cite this document: Smolecule. [Gramicidin S: Basic Properties and Handling Overview].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b005212#gramicidin-s-solubilization-and-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com